

# A Technical Guide to the Physical Properties of Pigment Yellow 155

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the core physical properties of **Pigment Yellow 155** (PY 155), specifically focusing on its density and oil absorption characteristics. The information presented herein is curated for professionals in research, scientific, and drug development fields, offering precise data and detailed experimental methodologies.

# **Quantitative Data Summary**

The physical properties of **Pigment Yellow 155** can vary between manufacturers and specific grades. The following table summarizes the range of reported values for density and oil absorption from various technical sources.



Physical Property	Reported Values	Units
Density	1.1 - 1.80	g/cm <sup>3</sup>
1.2 - 1.5[1][2]	g/cm <sup>3</sup>	
1.4 - 1.5[3][4]	g/cm <sup>3</sup>	_
1.37[5][6]	g/cm <sup>3</sup>	_
1.80[7][8]	g/cm³	_
Oil Absorption	35 - 80	g/100g or ml/100g
35 - 45[5]	g/100g	
40 - 50[7][8]	% or g/100g	_
45 - 55[3][4][9]	ml/100g	_
40 - 80[1][2]	g/100g	_

### **Experimental Protocols**

The determination of density and oil absorption for pigments like PY 155 follows standardized testing methods to ensure reproducibility and comparability of data.

#### 1. Density Measurement

The density of **Pigment Yellow 155** is typically determined using a pycnometer method, which is standardized by ISO 787-10.

- Principle: This method determines the volume of a known mass of the pigment by displacing a liquid of known density in a pycnometer. The density of the pigment is then calculated from its mass and the determined volume.
- Apparatus:
  - Pycnometer (a glass flask with a precise volume)
  - Analytical balance



- Thermometer
- Desiccator
- Heating and drying oven
- Liquid of known density (e.g., distilled water with a wetting agent, or a solvent that does not dissolve the pigment)

#### Procedure:

- The pigment is dried to a constant mass in an oven at 105°C and then cooled in a desiccator.
- The empty pycnometer is weighed.
- A known mass of the dried pigment is introduced into the pycnometer.
- The pycnometer is partially filled with the displacement liquid, and any entrapped air is removed (e.g., by placing it in a vacuum desiccator or by gentle heating).
- The pycnometer is then filled to the mark with the liquid and thermostated to a constant temperature.
- The pycnometer containing the pigment and liquid is weighed.
- The pycnometer is emptied, cleaned, and filled with the displacement liquid only, thermostated to the same temperature, and weighed.
- Calculation: The density ( $\rho$ ) of the pigment in grams per cubic centimeter is calculated using the formula:  $\rho = (m_2 m_1) * \rho_0 / ((m_4 m_1) (m_3 m_2))$  Where:
  - m<sub>1</sub> is the mass of the empty pycnometer.
  - m<sub>2</sub> is the mass of the pycnometer with the pigment.
  - o m₃ is the mass of the pycnometer with the pigment and the displacement liquid.
  - m<sub>4</sub> is the mass of the pycnometer with the displacement liquid only.



 $\circ$   $\rho_0$  is the density of the displacement liquid at the test temperature.

#### 2. Oil Absorption Determination

The oil absorption of a pigment is a measure of the amount of oil required to wet a specific amount of pigment to form a coherent paste. The most common standard method is the spatula rub-out technique, as described in ASTM D281.[10][11]

Principle: Linseed oil is gradually added to a weighed quantity of the pigment, and the
mixture is rubbed with a spatula on a smooth surface until a stiff, putty-like paste is formed
that does not break or separate.[11]

#### Apparatus:

- Analytical balance
- Burette or dropping bottle for dispensing the oil
- Smooth, non-absorbent surface (e.g., glass plate or marble slab)
- Steel spatula with a stiff blade

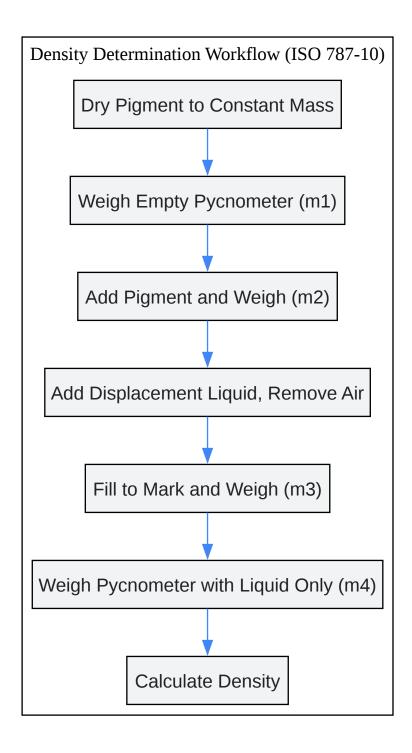
#### Procedure:

- A specific amount of the pigment (e.g., 1 to 20 grams, depending on the expected oil absorption) is weighed and placed on the rubbing surface.
- Raw linseed oil is added drop by drop from the burette to the pigment.
- After the addition of each few drops, the oil is thoroughly incorporated into the pigment by rubbing with the spatula.
- The addition of oil is continued until a single, stiff paste is formed. The endpoint is reached
  when the paste can be collected in a single lump on the spatula and does not smear the
  rubbing surface.
- Calculation: The oil absorption is calculated as the volume of oil (in ml) or mass of oil (in g) required per 100 grams of pigment.



### **Visualizations**

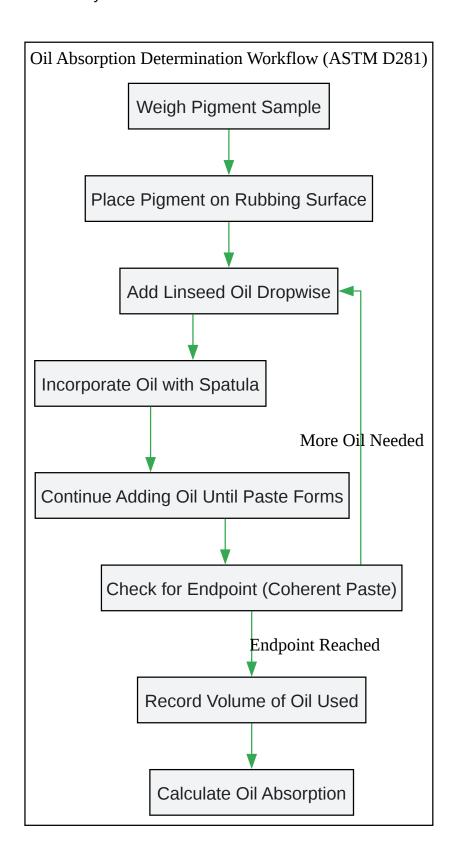
The following diagrams illustrate the experimental workflow for determining the physical properties of **Pigment Yellow 155**.



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Caption: Workflow for Density Measurement of PY 155.



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Caption: Workflow for Oil Absorption Test of PY 155.

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